

# Astra Blue: A Technical Guide to its Chemical Properties and Histological Applications

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## Compound of Interest

Compound Name: Astra blue

Cat. No.: B13748956

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## Introduction

**Astra Blue**, also known as Basic Blue 140 or **Astra Blue** 6GLL, is a synthetic, water-soluble copper phthalocyanine dye.[1][2] It is widely employed in histology, cytology, and botany as a selective stain for acidic polysaccharides.[1][3] Its distinct blue coloration and high specificity make it an invaluable tool for differentiating various cellular components, particularly in plant and animal tissues. In botanical microtechniques, it is a cornerstone of differential staining protocols, most notably in combination with Safranin O, to distinguish between cellulosic and lignified cell walls.[4][5] This guide provides an in-depth overview of the chemical and physical properties of **Astra Blue**, its mechanism of action, and detailed experimental protocols for its application.

## Chemical and Physical Properties

**Astra Blue** is characterized as a dark crystalline powder.[6] While there are variations in the reported molecular formula across different suppliers and databases, the most commonly cited chemical identity is provided below. It is crucial for researchers to consult the certificate of analysis for the specific lot in use.

The dye is soluble in water, ethanol, methanol, and DMSO.[1][3][7] Due to its moisture-sensitive nature, it is recommended to store the compound in a desiccated environment at room temperature to maintain its reactivity.[1]

## Data Summary

The quantitative chemical and physical properties of **Astra Blue** are summarized in the table below for ease of reference.

Property	Value	Source(s)
IUPAC Name	(N,N',N''-Tris(3-(dimethylamino)propyl)-29H,31H-phthalocyaninetrisulphonamido(2-)-N29,N30,N31,N32)copper triacetate	[8]
Synonyms	Astra Blue 6GLL, Basic Blue 140, Astra Blue FM, C.I. 48048	[1][6][8][9][10]
CAS Number	82864-57-1	[1][3][9][10]
Molecular Formula	C <sub>47</sub> H <sub>52</sub> CuN <sub>14</sub> O <sub>6</sub> S <sub>3</sub> (Most Common)	[1][3][6][8]
Alternative Formulas	C <sub>50</sub> H <sub>64</sub> CuN <sub>14</sub> O <sub>6</sub> S <sub>3</sub> , C <sub>53</sub> H <sub>64</sub> CuN <sub>14</sub> O <sub>12</sub> S <sub>3</sub>	[2][11]
Molecular Weight	1068.75 g/mol (for C <sub>47</sub> H <sub>52</sub> CuN <sub>14</sub> O <sub>6</sub> S <sub>3</sub> )	[1][3][6][9]
Appearance	Dark blue, purple, or dark green powder	[6]
Solubility	Water (~0.5%), Ethanol, Methanol, DMSO	[1][3][7][9]
Absorption Maximum (λ <sub>max</sub> )	601 - 615 nm (in H <sub>2</sub> O)	[7][9]
pH	4.9 (1% aqueous solution)	[12]
Storage	Desiccate at room temperature	[1]

## Mechanism of Action

**Astra Blue** functions as a cationic (basic) dye that selectively binds to anionic (acidic) macromolecules within tissues. The core of its mechanism is electrostatic interaction. In an acidic aqueous solution, the dye carries a positive charge, which facilitates the formation of strong ionic bonds, or "double salt bridges," with negatively charged chemical groups on tissue components.<sup>[2][13]</sup>

In plant histology, **Astra Blue** is primarily used to stain non-lignified cell walls. It binds to the negatively charged carboxyl groups of pectic substances (polygalacturonic acid) and the hydroxyl groups of cellulose and hemicellulose.<sup>[14][15]</sup> This results in a distinct blue coloration of these structures. Conversely, it does not bind to lignin, which allows for effective counterstaining with reagents like Safranin O that have an affinity for lignified tissues.<sup>[12]</sup> Similarly, in animal tissues, it is effective in staining acid mucopolysaccharides and glycosaminoglycans found in cartilage and connective tissue.<sup>[3][7]</sup>

## Visualization of Staining Mechanism

The following diagram illustrates the electrostatic binding of cationic **Astra Blue** dye to anionic polysaccharides in a plant cell wall.

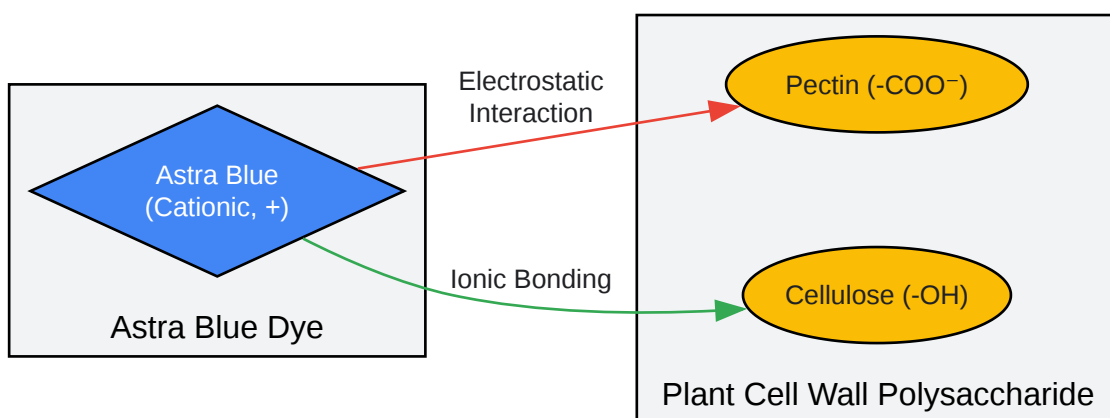


Figure 1: Astra Blue Staining Mechanism

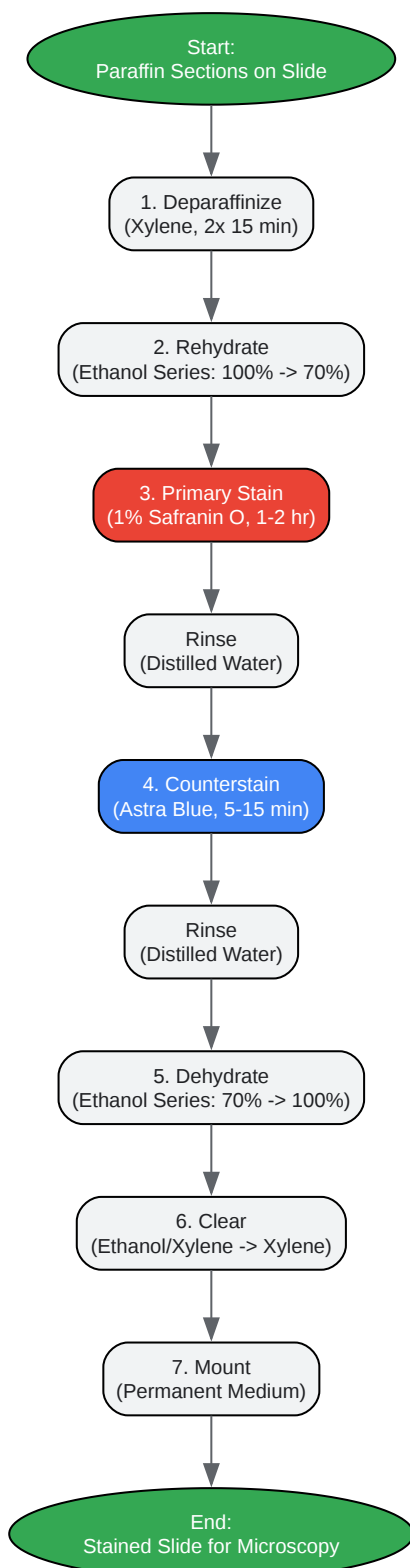


Figure 2: Safranin-Astra Blue Staining Workflow

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- To cite this document: BenchChem. [Astra Blue: A Technical Guide to its Chemical Properties and Histological Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13748956#what-is-astra-blue-and-its-chemical-properties]

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